

Application Notes and Protocols for Studying Oncogenic Signaling Using Fubp1-IN-1

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Far Upstream Element (FUSE) Binding Protein 1 (FUBP1) is a DNA and RNA binding protein that plays a multifaceted role in gene expression.[1] It is recognized as a key regulator of the proto-oncogene c-Myc, a critical driver in many human cancers.[1][2][3] FUBP1 binds to the FUSE sequence in the c-Myc promoter, activating its transcription and subsequently promoting cell proliferation and inhibiting apoptosis.[1][4] Due to its frequent overexpression in various malignancies, including hepatocellular carcinoma, colorectal cancer, and breast cancer, FUBP1 has emerged as a promising target for novel cancer therapies.[4][5]

Fubp1-IN-1 is a potent, small-molecule inhibitor of FUBP1. It disrupts the interaction between FUBP1 and its target FUSE DNA sequence, thereby inhibiting FUBP1's regulatory function.[5] [6][7] These application notes provide detailed protocols for utilizing **Fubp1-IN-1** to investigate FUBP1-mediated oncogenic signaling pathways in cancer cell lines.

Mechanism of Action

Fubp1-IN-1 is a pyrazolo[1,5a]pyrimidine-based compound that directly interferes with the binding of FUBP1 to the FUSE sequence.[5][6] This inhibition leads to the downregulation of FUBP1 target genes, most notably c-Myc. The reduction in c-Myc levels subsequently affects downstream cellular processes, including cell cycle progression and apoptosis, ultimately leading to decreased cancer cell proliferation and survival.[5][8]





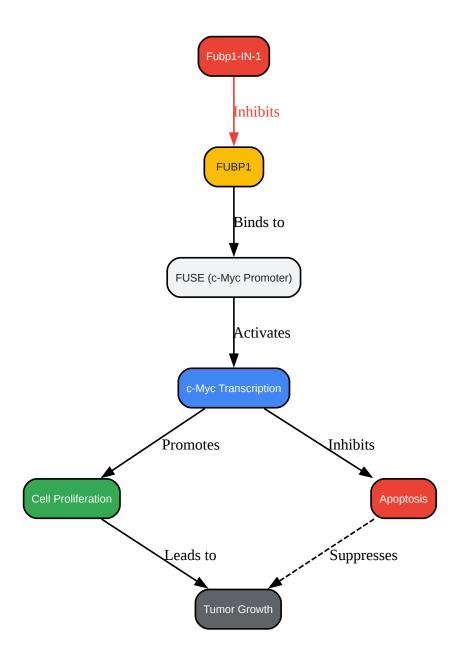
Quantitative Data

The following table summarizes the key quantitative data for **Fubp1-IN-1**.

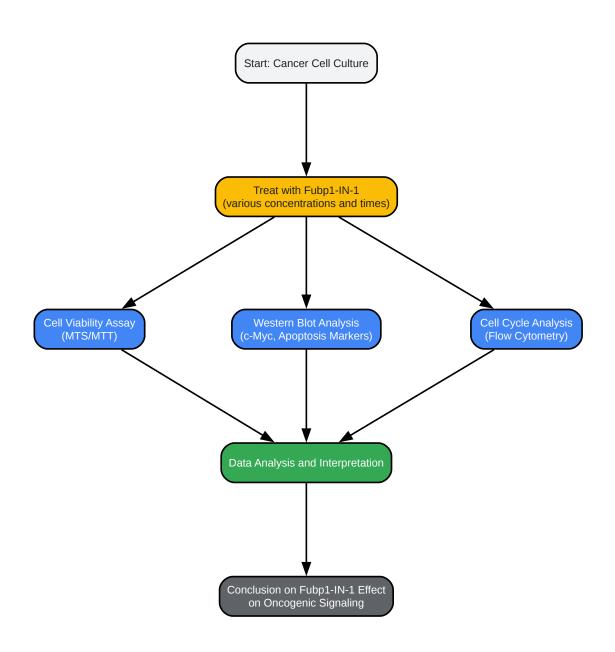
Parameter	Value	Reference
IC50 (FUBP1/FUSE binding inhibition)	11.0 μΜ	[5][6][7]

Signaling Pathway Diagram









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